

Technical Support Center: Fenopropfen Calcium Salt Hydration & Stability

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fenopropfen sodium*

CAS No.: *34691-31-1*

Cat. No.: *B1343474*

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Status: Operational Role: Senior Application Scientist Topic: Solid-State Chemistry & Formulation Troubleshooting

Executive Technical Summary

Fenopropfen Calcium (FC) is a non-steroidal anti-inflammatory drug (NSAID) predominantly supplied and formulated as the dihydrate form (USP).[1] Its stability profile is governed by a complex dehydration-rehydration equilibrium that is highly sensitive to thermal processing and environmental humidity.

The core technical challenge with FC lies in the lability of its two water molecules. Unlike robust hydrates that hold water tightly up to high temperatures, FC dihydrate exhibits a non-linear dehydration profile with distinct activation energies for each water molecule.[2][3] This creates significant risks during unit operations such as fluid bed drying, wet granulation, and film coating.

Key Physicochemical Parameters:

Parameter	Value	Notes
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| Formula |

| Calcium bis(α -methyl-3-phenoxybenzeneacetate) dihydrate | | Molecular Weight | 558.63 g/mol | Dihydrate form | | Theoretical Water Content | 6.45% w/w | Target for QC release | | Dehydration Onset | ~50–60°C | First water molecule loss begins | | Solubility | pH-dependent | Slightly soluble in water; soluble in ethanol/DMSO |[4][5]

Troubleshooting Guide (Q&A)

Category A: Hydration State & Drying Process[2][3][6]

Q1: Why does my Fenopropfen Calcium batch fail water content (KF) specifications after fluid bed drying, even at standard temperatures (50°C)?

Diagnosis: You are likely encountering non-linear dehydration kinetics. Standard drying protocols often assume a constant rate of water loss. However, FC dihydrate holds its two water molecules in energetically distinct environments:

- Water A (Loosely Bound): Located in less polar regions of the crystal lattice.
- Water B (Tightly Bound): Sandwiched between polar carboxylate groups.

The Mechanism: Research indicates a shift in activation energy () around 60°C.[2][3]

- 50–60°C: High (~309 kJ/mol).[2][3] Removal is slow and diffusion-controlled.
- 60–80°C: Lower (~123 kJ/mol).[2][3] Removal accelerates significantly.

Corrective Action:

- Do not exceed 50°C product temperature if maintaining the dihydrate is the goal.

- Endpoint Control: Switch from time-based drying to LOD (Loss on Drying) or NIR (Near-Infrared) monitoring. The transition from Dihydrate

Monohydrate can occur rapidly once the critical energy threshold is crossed.

Q2: We observed a "double peak" in the DSC thermogram of our raw material. Is this a contaminant?

Diagnosis: No, this is likely the stepwise dehydration signature of the dihydrate. A pure Fenopropfen Calcium Dihydrate sample typically shows endothermic events corresponding to the loss of water.[6]

- Event 1 (~60-80°C): Loss of the first water molecule (transition to monohydrate).[2]
- Event 2 (~80-100°C): Loss of the second water molecule (transition to anhydrate).

Troubleshooting:

- If the peaks are fused into a single broad endotherm, the sample may have already partially dehydrated during storage or sample preparation (e.g., grinding).
- Verification: Run TGA (Thermogravimetric Analysis). You should see a total weight loss of ~6.4-6.5%. If weight loss is ~3.2%, your starting material has degraded to the monohydrate.

Category B: Formulation & Stability[5][8][9][10][11][12]

Q3: Our tablets are failing dissolution at the 1-month stability pull. The API assay is unchanged. What is happening?

Diagnosis: This is a classic Phase Transformation (Anhydrate

Dihydrate) issue. If you used high-shear granulation or high-heat drying, you likely generated anhydrous Fenopropfen Calcium.

- The Trap: Anhydrous FC is metastable. Upon exposure to humidity (even ambient moisture in the blister pack), it undergoes a solution-mediated transformation back to the dihydrate.

- The Impact: This recrystallization changes the particle size and surface area within the tablet matrix, often leading to "sintering" or pore blockage, which retards dissolution.

Corrective Action:

- X-Ray Diffraction (XRD): Compare the diffraction pattern of the stability sample against the fresh tablet. Look for peak shifts indicating lattice expansion.
- Packaging: Ensure high-barrier packaging (e.g., Alu/Alu blisters) if the manufacturing process cannot guarantee 100% dihydrate retention.

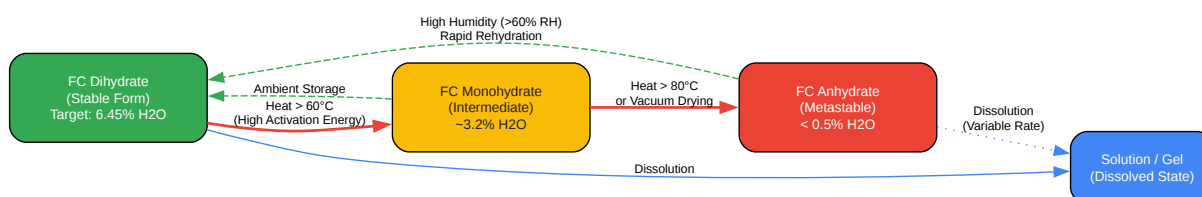
Q4: Can we use direct compression (DC) to avoid hydration issues?

Diagnosis: Yes, but beware of Excipient Hygroscopicity. While DC avoids the water/heat of wet granulation, FC dihydrate can act as a water donor if mixed with strongly hygroscopic excipients (e.g., Sorbitol, certain grades of MCC).

- Mechanism: The excipient "steals" water from the FC dihydrate lattice, effectively dehydrating the API inside the tablet.
- Recommendation: Use excipients with low water activity () and avoid those that are deliquescent.

Visualizing the Stability Landscape

The following diagram maps the critical phase transitions triggered by processing conditions.



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Figure 1: Thermodynamic cycle of Fenoprofen Calcium. Note the reversible nature of the dehydration, which poses a risk for stability failures if not controlled.

Standard Operating Procedures (SOPs)

Protocol A: Determination of Hydration State via TGA

Use this method to validate incoming raw material or in-process granules.

- Sample Prep: Gently crush tablets or granules. Do not grind excessively (heat generation causes dehydration).
- Instrument: Calibrated TGA (e.g., TA Instruments or Mettler Toledo).
- Method:
 - Purge Gas: Nitrogen (40 mL/min).
 - Ramp: 10°C/min from 25°C to 150°C.
- Analysis:
 - Calculate weight loss % between 40°C and 110°C.
 - Acceptance Criteria:
 - Dihydrate: 6.0% – 7.0% w/w.
 - Monohydrate: 3.0% – 3.5% w/w.
 - Anhydrate: < 1.0% w/w.

Protocol B: Distinguishing Polymorphs via XRD

Use this when TGA results are ambiguous.

- Scan Range: 2
= 5° to 40°.

- Key Markers:
 - Dihydrate: Distinct peaks typically observed at low angles (specific 2 values depend on the specific crystal habit, but look for the "fingerprint" region below 15°).
 - Anhydrate: Shift in peak positions due to lattice contraction.
- Note: The monohydrate is often partially crystalline or disordered; a significant drop in peak intensity (amorphous halo) often accompanies the loss of the first water molecule.

References

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- Fenoprofen (calcium salt hydrate) Product Information. Source: Cayman Chemical Key Insight: Provides solubility data in organic solvents and aqueous buffers for analytical method development. [7][8]

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- To cite this document: BenchChem. [Technical Support Center: Fenoprofen Calcium Salt Hydration & Stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1343474/docs#technical-support-center-fenoprofen-calcium-salt-hydration-stability\]](https://www.benchchem.com/product/b1343474/docs#technical-support-center-fenoprofen-calcium-salt-hydration-stability)

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